

physical and chemical properties of 3-Acetyl-2-oxazolidinone

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Compound of Interest

Compound Name: 3-Acetyl-2-oxazolidinone

Cat. No.: B031601

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An In-depth Technical Guide to 3-Acetyl-2-oxazolidinone

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Acetyl-2-oxazolidinone is a heterocyclic compound featuring an oxazolidinone ring with an acetyl group attached to the nitrogen atom.^[1] This small molecule is a crucial building block in organic synthesis and plays a significant role in pharmaceutical development.^[1] Its value lies in its function as a versatile chiral auxiliary, enabling precise stereochemical control in a variety of asymmetric reactions. This guide provides a comprehensive overview of the physical and chemical properties of **3-Acetyl-2-oxazolidinone**, detailed experimental protocols, and visualizations of its synthetic applications.

Core Physical and Chemical Properties

The physical and chemical characteristics of **3-Acetyl-2-oxazolidinone** are fundamental to its handling, storage, and application in synthetic chemistry.

Table 1: Compound Identification

Parameter	Value
IUPAC Name	3-acetyl-1,3-oxazolidin-2-one
CAS Registry Number	1432-43-5 [1] [2] [3]
Molecular Formula	C ₅ H ₇ NO ₃ [1] [2] [3]
Molecular Weight	129.11 g/mol [1] [2]
Canonical SMILES	CC(=O)N1CCOC1=O [1] [2]
InChI Key	COCHMAAUXSQMED-UHFFFAOYSA-N [2]
MDL Number	MFCD00068820 [1] [2]

Table 2: Physical Properties

Property	Value
Physical State	Solid [1]
Melting Point	69-71 °C [1] [2]
Boiling Point	110-114 °C at 2 mmHg [1] [2]
Density	1.3816 g/cm ³ (estimated) [1]
Refractive Index	1.4220 (estimated) [1]
Solubility	Soluble in common organic solvents [1]
Vapor Pressure	0.00344 mmHg at 25°C [3]
Enthalpy of Vaporization	52.09 kJ/mol [3]

Table 3: Computational Data

Parameter	Value
XLogP3-AA	-0.3[3]
Topological Polar Surface Area	46.6 Å ² [3]
Hydrogen Bond Acceptor Count	3[3]
Hydrogen Bond Donor Count	0[3]
Freely Rotating Bonds	0[3]

Experimental Protocols

Synthesis of 3-Acetyl-2-oxazolidinone

A common method for the preparation of **3-Acetyl-2-oxazolidinone** is the N-acylation of 2-oxazolidinone.[4]

Materials:

- 2-Oxazolidinone
- Acetic anhydride[5]
- Sodium acetate (catalytic amount)[5]
- Toluene
- Diethyl ether

Procedure:

- 2-oxazolidinone is reacted with acetic anhydride in the presence of a catalytic amount of sodium acetate.[5]
- The reaction mixture is then worked up.
- Crystals of **3-Acetyl-2-oxazolidinone** can be obtained by adding diethyl ether to the toluene product extract, followed by cooling.[5]

A milder alternative for the acylation step involves the use of 4-dimethylaminopyridine (DMAP) as an acyl transfer catalyst, which allows the reaction to proceed at room temperature without the need for a strong base.[4]

Use as a Chiral Auxiliary in Asymmetric Aldol Reactions

3-Acetyl-2-oxazolidinone is a foundational chiral auxiliary used to achieve high diastereoselectivity in reactions like the Evans aldol reaction.[4] The process involves the formation of a (Z)-enolate that reacts with an electrophile.[4]

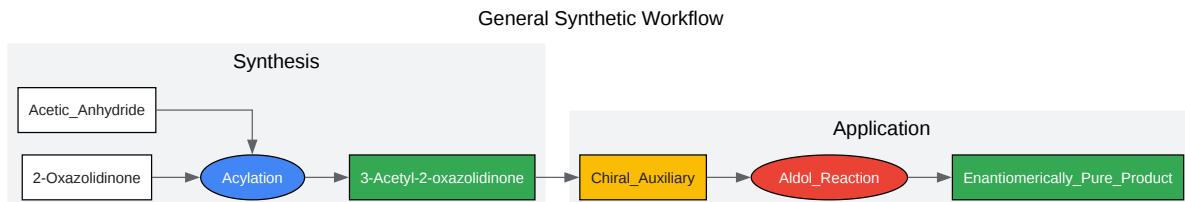
General Protocol Outline:

- Enolate Formation: The N-acyl group of a derivative of **3-acetyl-2-oxazolidinone** is deprotonated with a suitable base (e.g., lithium diisopropylamide - LDA) to form a (Z)-enolate.
- Aldol Addition: The enolate is then reacted with an aldehyde at low temperature (e.g., -78 °C). The chiral auxiliary directs the approach of the aldehyde from the less sterically hindered face, leading to a diastereoselective aldol addition.
- Work-up and Purification: The reaction is quenched, and the product is purified using standard techniques such as column chromatography.
- Auxiliary Cleavage: The chiral auxiliary is subsequently cleaved from the aldol product to yield the enantiomerically enriched β-hydroxy ketone or other desired derivatives.

Visualizations

Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis and application of **3-Acetyl-2-oxazolidinone**.



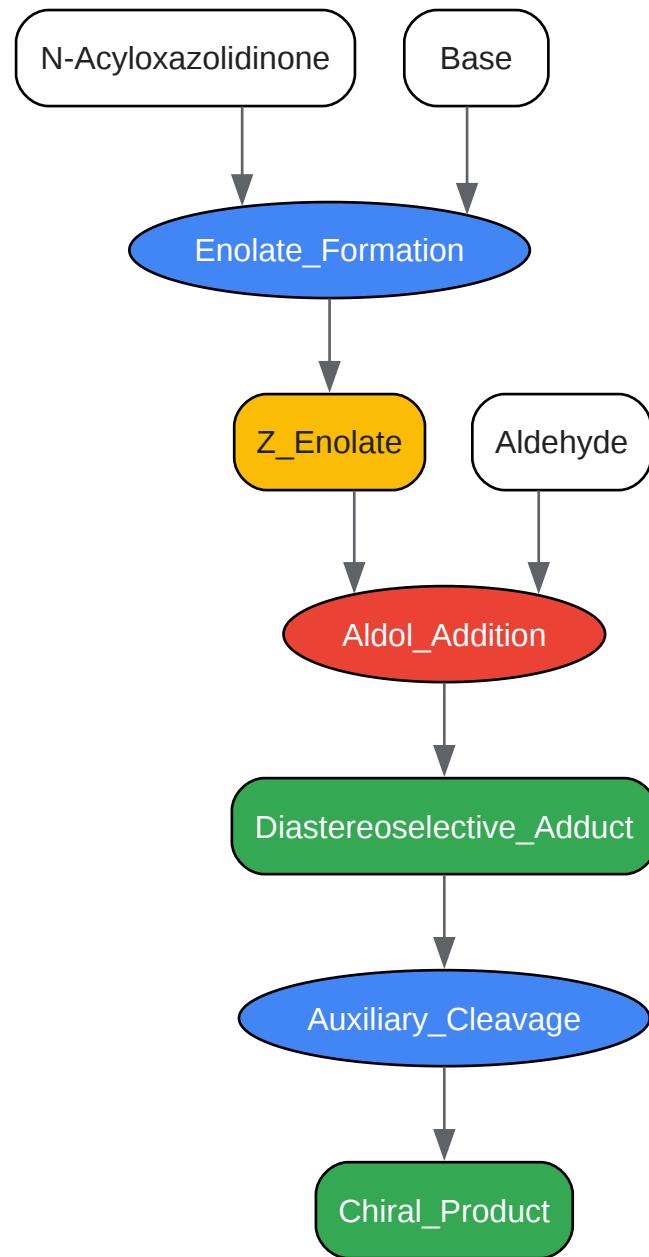
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Caption: General workflow for the synthesis and application of **3-Acetyl-2-oxazolidinone**.

Asymmetric Aldol Reaction Pathway

This diagram illustrates the key steps in an asymmetric aldol reaction using an N-acyloxazolidinone chiral auxiliary.

Asymmetric Aldol Reaction Pathway

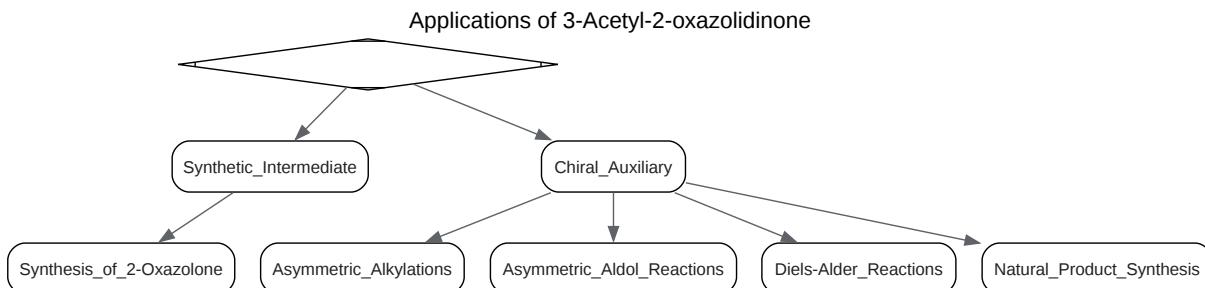


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Caption: Key steps in an asymmetric aldol reaction using an N-acyloxazolidinone.

Applications Overview

The following diagram provides a logical overview of the primary applications of **3-Acetyl-2-oxazolidinone** in organic synthesis.



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Caption: Overview of the main applications of **3-Acetyl-2-oxazolidinone**.

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References

- 1. 3-Acetyl-2-oxazolidinone (1432-43-5) for sale [vulcanchem.com]
- 2. 3-Acetyl-2-oxazolidinone 99 1432-43-5 [sigmaaldrich.com]
- 3. guidechem.com [guidechem.com]
- 4. 3-Acetyl-2-oxazolidinone | Chiral Auxiliary Reagent [benchchem.com]
- 5. mdpi.com [mdpi.com]
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